

A Comprehensive Technical Guide to Dimethyl Octafluoroadipate and its Applications

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Compound of Interest

Compound Name: *Dimethyl Octafluoroadipate*

CAS No.: *3107-98-0*

Cat. No.: *B1333788*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Dimethyl Octafluoroadipate**, a fluorinated organic ester with significant applications in materials science. This document consolidates its nomenclature, physicochemical properties, and detailed experimental protocols for its use in the synthesis of fluorinated polyesters.

Nomenclature and Synonyms

Dimethyl Octafluoroadipate is known by several names in scientific literature and commercial contexts. A comprehensive list of its synonyms and identifiers is provided below to facilitate literature searches and material sourcing.

Identifier Type	Identifier
Common Name	Dimethyl Octafluoroadipate
IUPAC Name	dimethyl 2,2,3,3,4,4,5,5-octafluorohexanedioate[1]
CAS Number	3107-98-0[1]
Molecular Formula	C8H6F8O4[1]
Synonyms	Dimethyl perfluoroadipate, Octafluoroadipic acid dimethyl ester, Octafluorohexanedioic acid dimethyl ester, Dimethyl octafluorohexane-1,6-dioate, Perfluoroadipic acid dimethyl ester, 1,6-dimethyl 2,2,3,3,4,4,5,5-octafluorohexanedioate[1]

Physicochemical Properties

The key quantitative data for **Dimethyl Octafluoroadipate** are summarized in the table below. These properties are crucial for its application in chemical synthesis and polymer chemistry.

Property	Value	Source
Molecular Weight	318.12 g/mol	[1][2]
Appearance	Colorless to light yellow clear liquid	[1]
Density	1.55 g/cm ³	[1]
Boiling Point	123 °C / 50 mmHg	[1]
Refractive Index	n _{20D} 1.35	[1]
Water Solubility	Insoluble	[3]

Health and Safety Information

Based on available safety data sheets, **Dimethyl Octafluoroadipate** is considered hazardous. It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area.

Hazard Statement	Description
H315	Causes skin irritation[2]
H319	Causes serious eye irritation[2]
H335	May cause respiratory irritation[2]

For detailed safety precautions, including first aid measures and handling and storage recommendations, please refer to the full Safety Data Sheet (SDS) from the supplier.[2][3][4]

Experimental Protocols: Synthesis of Fluorinated Polyesters

Dimethyl Octafluoroadipate is a key monomer in the synthesis of fluorinated polyesters, such as poly(ethylene octafluoroadipate).[1] The following protocol is a detailed methodology for its enzymatic polymerization with ethylene glycol.

4.1. Materials and Equipment

- **Dimethyl Octafluoroadipate** (DMOFA)
- Ethylene glycol (EG)
- Immobilized *Candida antarctica* lipase B (CALB)
- Reaction vessel suitable for vacuum and ultrasound application
- Ultrasonic bath/sonicator
- Vacuum pump
- Magnetic stirrer and stir bar

- Heating mantle or oil bath with temperature control
- Standard laboratory glassware for workup and purification
- Analytical instruments for characterization (NMR, FTIR, TGA)

4.2. Enzymatic Polycondensation Procedure

This protocol describes the synthesis of poly(ethylene octafluoroadipate) using an equimolar ratio of **Dimethyl Octafluoroadipate** and ethylene glycol, catalyzed by immobilized CALB.^[1]

- **Reactant Preparation:** In a clean, dry reaction vessel, combine equimolar amounts of **Dimethyl Octafluoroadipate** and ethylene glycol. For a small-scale reaction, this could be, for example, 3.18 g (10 mmol) of DMOFA and 0.62 g (10 mmol) of ethylene glycol.
- **Catalyst Addition:** Add immobilized CALB to the reaction mixture. A typical catalyst loading is 1% (w/v) relative to the total volume of the monomers.
- **Ultrasound Pre-incubation:** Place the reaction vessel in an ultrasonic bath at 40°C for 1 hour. This step is crucial for enhancing the reaction conversion rate, particularly for higher molecular weight monomers like DMOFA.^[1]
- **Vacuum Polymerization:** Following the ultrasound treatment, subject the reaction mixture to a vacuum for 6 hours at 40°C. This facilitates the removal of the methanol byproduct, driving the polymerization reaction forward.
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as ¹H NMR by observing the disappearance of the methyl ester protons of DMOFA and the appearance of new signals corresponding to the polyester backbone.
- **Workup and Purification:** Upon completion, the crude polymer is typically dissolved in a suitable solvent (e.g., acetone) to separate it from the immobilized enzyme by filtration. The solvent is then removed under reduced pressure to yield the purified poly(ethylene octafluoroadipate).
- **Characterization:** The structure and properties of the resulting polyester are confirmed using various analytical techniques:

- NMR Spectroscopy (^1H and ^{19}F): To confirm the polymer structure and the absence of starting materials.[1]
- Fourier-Transform Infrared Spectroscopy (FTIR): To identify the characteristic functional groups of the polyester, such as the carbonyl ester stretch.[1]
- Thermogravimetric Analysis (TGA): To evaluate the thermal stability of the polymer.[1]

Signaling Pathways and Experimental Workflows

Currently, there is no scientific literature describing the involvement of **Dimethyl Octafluoroadipate** in biological signaling pathways. Its primary application lies in materials science as a monomer for polymerization. The experimental workflow for the synthesis of poly(ethylene octafluoroadipate) is visualized below.



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Caption: Experimental workflow for the synthesis of poly(ethylene octafluoroadipate).

This guide provides a foundational understanding of **Dimethyl Octafluoroadipate** for researchers and professionals. The detailed synonym list, consolidated physicochemical data, and comprehensive experimental protocol for polyester synthesis offer a valuable resource for further research and development in the field of fluorinated polymers.

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References

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